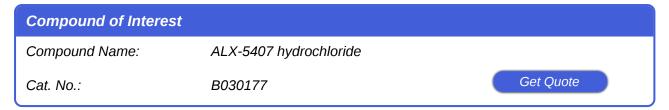


Application Notes and Protocols for ALX-5407 Hydrochloride in Mouse Models

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ALX-5407 hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1).[1][2][3] By blocking the reuptake of glycine, ALX-5407 elevates extracellular glycine levels in the central nervous system. This potentiation of glycinergic neurotransmission makes it a valuable tool for investigating the role of GlyT1 in various physiological and pathological processes. These application notes provide detailed protocols for the use of **ALX-5407 hydrochloride** in mouse models, including dosage information, administration routes, and experimental workflows.

Quantitative Data Summary

The following table summarizes the dosages and administration routes of **ALX-5407 hydrochloride** used in various mouse models.



Mouse Model	Dosage	Administrat ion Route	Frequency	Vehicle	Reference
Skin Allograft Model	50 mg/kg	Intraperitonea I (IP) Injection	Once Daily	Not specified	
Skin Allograft Model	100 mg/kg	Intraperitonea	Once Daily	Not specified	
MPTP- lesioned Marmoset	0.01, 0.1, 1 mg/kg	Not specified	Acute challenge	Not specified	[4]
Rat Prefrontal Cortex Microdialysis	1, 10 mg/kg	Oral (p.o.)	Single dose	Not specified	[1][5]

Experimental Protocols Preparation of ALX-5407 Hydrochloride for Intraperitoneal Injection

This protocol describes the preparation of a suspended solution of **ALX-5407 hydrochloride** suitable for intraperitoneal (IP) injection in mice.[5]

Materials:

- ALX-5407 hydrochloride powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes



- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Prepare a 25 mg/mL stock solution in DMSO. Weigh the required amount of ALX-5407
 hydrochloride and dissolve it in the appropriate volume of DMSO. Ensure complete
 dissolution. This stock solution can be stored at -20°C for up to one month or -80°C for up to
 six months.[5]
- Prepare the final injection solution (2.5 mg/mL). In a sterile microcentrifuge tube, add the following solvents in the specified order, vortexing after each addition:[5]
 - 100 μL of the 25 mg/mL ALX-5407 hydrochloride stock solution in DMSO.
 - 400 μL of PEG300. Mix thoroughly.
 - 50 μL of Tween-80. Mix thoroughly.
 - 450 μL of Saline. Mix thoroughly to obtain a 1 mL final volume.
- Ensure Suspension. The final solution will be a suspension. If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[5] It is recommended to prepare the working solution fresh on the day of use.[5]

Intraperitoneal (IP) Injection in Mice

This protocol provides a standard procedure for administering **ALX-5407 hydrochloride** via IP injection to mice.

Materials:

- Prepared ALX-5407 hydrochloride solution
- Sterile syringes (1 mL)



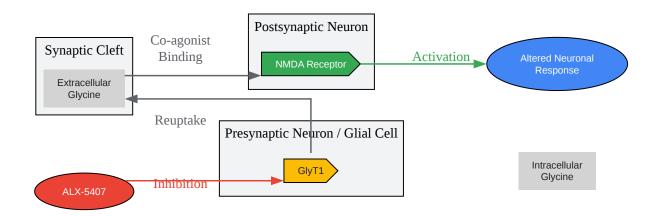
- Sterile needles (25-27 gauge)
- 70% ethanol or other suitable disinfectant
- Gauze pads
- Appropriate personal protective equipment (PPE)

Procedure:

- Animal Restraint: Gently restrain the mouse by grasping the loose skin at the nape of the neck, ensuring the animal is secure but can breathe comfortably. The "three-finger" restraint method is commonly recommended.[6]
- Locate the Injection Site: Position the mouse so its head is tilted slightly downward. The injection site is in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[6][7]
- Disinfect the Area: Clean the injection site with a gauze pad soaked in 70% ethanol.[6]
- Perform the Injection:
 - Insert the needle, with the bevel facing up, at a 30-45 degree angle into the peritoneal cavity.
 - Gently aspirate by pulling back the plunger to ensure no fluid (e.g., urine or blood) is drawn into the syringe. If fluid is present, withdraw the needle and reinject at a different site with a fresh needle.[7]
 - Slowly inject the ALX-5407 hydrochloride solution. The recommended maximum injection volume for a mouse is typically less than 10 ml/kg.[8]
- Withdraw the Needle: Remove the needle swiftly and return the mouse to its cage.
- Monitoring: Observe the mouse for any signs of distress or adverse reactions following the injection.



Visualizations Signaling Pathway of ALX-5407 Action

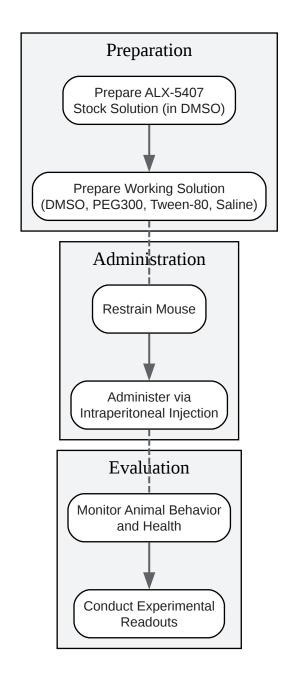


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Caption: Mechanism of action of ALX-5407.

Experimental Workflow for In Vivo Studies





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Caption: General workflow for ALX-5407 administration in mice.

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